

N-Benzoyl-D-Glucosamine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-benzoyl-D-glucosamine*

Cat. No.: *B1209402*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Benzoyl-D-glucosamine, a derivative of the naturally occurring amino sugar D-glucosamine, is a compound of significant interest in the fields of biochemistry, pharmacology, and cosmetic science. This technical guide provides a detailed overview of **N-benzoyl-D-glucosamine**, including its chemical properties, synthesis, and biological activities. Particular focus is given to its anti-inflammatory effects through the inhibition of the NF-κB signaling pathway and its role in promoting skin health by stimulating hyaluronic acid synthesis. This document aims to serve as a comprehensive resource for researchers and professionals in drug development and related scientific disciplines.

Chemical and Physical Properties

N-Benzoyl-D-glucosamine is a white to off-white crystalline powder. Its chemical structure consists of a D-glucosamine molecule in which the amino group is substituted with a benzoyl group.

Property	Value	Reference
CAS Number	655-42-5	
Molecular Formula	C ₁₃ H ₁₇ NO ₆	
Molecular Weight	283.28 g/mol	
Melting Point	198-200 °C	
Appearance	White to off-white crystalline powder	
Solubility	Soluble in water	

Synthesis of N-Benzoyl-D-Glucosamine

A common method for the synthesis of **N-benzoyl-D-glucosamine** involves the reaction of D-glucosamine hydrochloride with benzoyl chloride in the presence of a base.

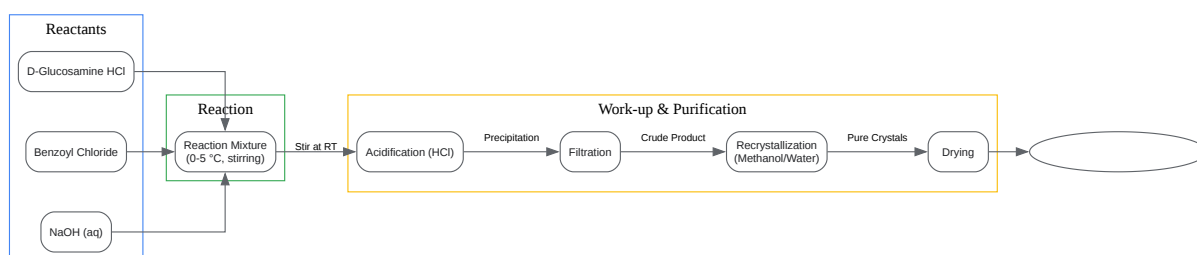
Experimental Protocol: Synthesis of N-Benzoyl-D-Glucosamine

Materials:

- D-glucosamine hydrochloride
- Benzoyl chloride
- Sodium hydroxide (NaOH)
- Methanol
- Diethyl ether
- Distilled water

Procedure:

- Dissolve D-glucosamine hydrochloride in an aqueous solution of sodium hydroxide at 0-5 °C with stirring.
- Slowly add benzoyl chloride to the solution while maintaining the temperature and pH.
- Continue stirring the reaction mixture at room temperature for several hours.
- Acidify the solution with hydrochloric acid to precipitate the crude product.
- Filter the precipitate and wash it with cold water.
- Recrystallize the crude product from a suitable solvent system, such as methanol/water, to obtain pure **N-benzoyl-D-glucosamine**.
- Dry the final product under vacuum.



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Figure 1: Synthesis workflow for **N-benzoyl-D-glucosamine**.

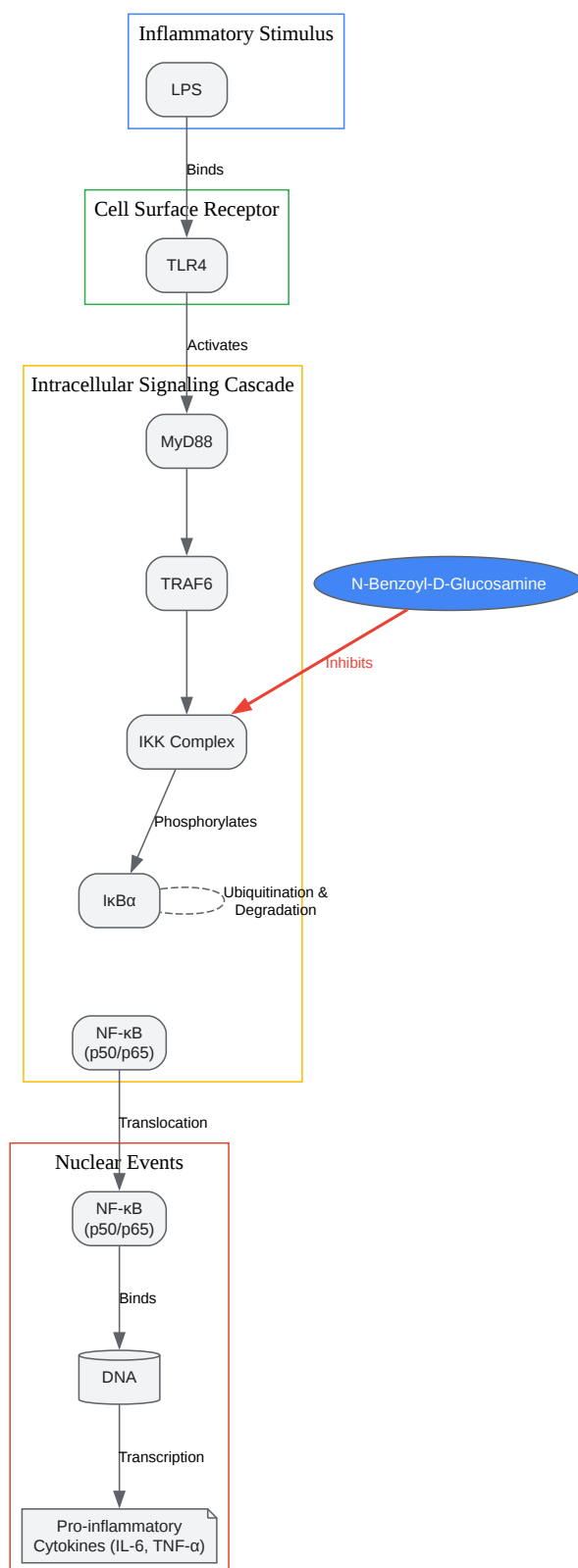
Biological Activities and Mechanism of Action

N-benzoyl-D-glucosamine exhibits several biological activities, with its anti-inflammatory and skin-health-promoting effects being the most prominent.

Anti-inflammatory Activity

Glucosamine and its derivatives have been shown to possess anti-inflammatory properties. This activity is primarily attributed to the inhibition of the Nuclear Factor-kappa B (NF- κ B) signaling pathway. NF- κ B is a key transcription factor that regulates the expression of numerous pro-inflammatory genes, including cytokines, chemokines, and adhesion molecules.

While direct studies on **N-benzoyl-D-glucosamine**'s effect on NF- κ B are limited, research on the related compound N-palmitoyl-D-glucosamine has demonstrated its ability to inhibit the Toll-like receptor 4 (TLR4)/NF- κ B pathway. It is hypothesized that **N-benzoyl-D-glucosamine** acts via a similar mechanism.



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Figure 2: Proposed mechanism of NF-κB inhibition by N-benzoyl-D-glucosamine.

Experimental Protocol: In Vitro Anti-inflammatory Assay

Cell Culture and Treatment:

- Culture a suitable cell line, such as RAW 264.7 macrophages, in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin.
- Seed the cells in 24-well plates and allow them to adhere overnight.
- Pre-treat the cells with varying concentrations of **N-benzoyl-D-glucosamine** (e.g., 10, 50, 100 μ M) for 1 hour.
- Stimulate the cells with lipopolysaccharide (LPS) (e.g., 1 μ g/mL) for 24 hours to induce an inflammatory response.

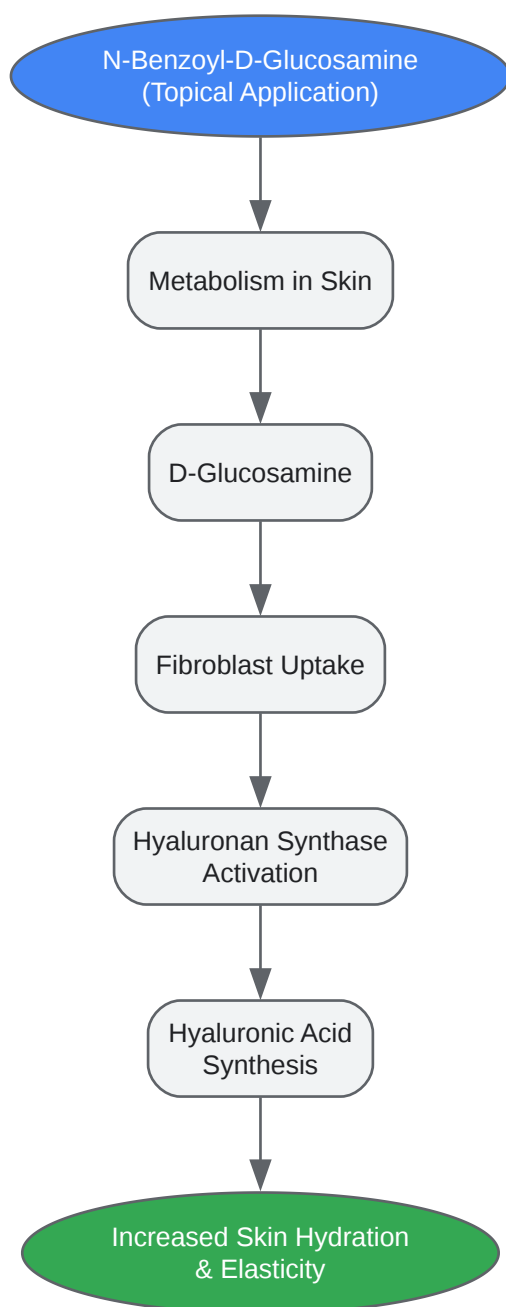
Measurement of Inflammatory Markers:

- Nitric Oxide (NO) Production: Measure the accumulation of nitrite in the culture supernatant using the Griess reagent.
- Cytokine Levels: Quantify the levels of pro-inflammatory cytokines such as TNF- α and IL-6 in the culture supernatant using Enzyme-Linked Immunosorbent Assay (ELISA) kits according to the manufacturer's instructions.
- Gene Expression: Isolate total RNA from the cells and perform quantitative real-time PCR (qRT-PCR) to measure the mRNA expression levels of iNOS, TNF- α , and IL-6.

Skin Health and Hydration

Glucosamine and its derivatives, including N-acetyl-glucosamine, are known to play a role in skin health. They serve as precursors for the biosynthesis of glycosaminoglycans (GAGs), such as hyaluronic acid, which are essential components of the extracellular matrix and contribute to skin hydration and elasticity.

Mechanism of Action: **N-benzoyl-D-glucosamine** is expected to be metabolized in the skin to D-glucosamine, which can then be utilized by fibroblasts to synthesize hyaluronic acid. Increased hyaluronic acid production leads to improved skin moisture retention and a reduction in the appearance of fine lines and wrinkles.



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Figure 3: Logical workflow of **N-benzoyl-D-glucosamine**'s effect on skin hydration.

Clinical Evaluation of Skin Hydration (Hypothetical Protocol)

Study Design: A randomized, double-blind, placebo-controlled study.

Participants: Healthy female volunteers aged 30-55 with signs of dry skin.

Intervention:

- Test Group: Topical application of a cream containing 2% **N-benzoyl-D-glucosamine** twice daily for 8 weeks.
- Placebo Group: Topical application of a vehicle cream without **N-benzoyl-D-glucosamine** twice daily for 8 weeks.

Assessments (at baseline, week 4, and week 8):

- Instrumental Measurement: Skin hydration will be measured using a Corneometer®. Skin elasticity will be assessed with a Cutometer®.
- Expert Visual Assessment: A dermatologist will grade skin dryness, texture, and overall appearance.
- Subject Self-Assessment: Participants will complete questionnaires regarding their perception of skin hydration, smoothness, and comfort.

Parameter	Expected Outcome (Test Group)	Expected Outcome (Placebo Group)
Corneometer® Reading	Significant increase in skin hydration	No significant change
Cutometer® Reading	Significant improvement in skin elasticity	No significant change
Dermatologist Grading	Improvement in skin dryness and texture	Minimal to no improvement
Subject Self-Assessment	Positive perception of improved skin hydration	No significant change in perception

Applications in Drug Development and Cosmetics

The dual properties of **N-benzoyl-D-glucosamine** as an anti-inflammatory agent and a promoter of skin health make it a promising candidate for various applications:

- **Dermatology:** Development of topical formulations for the management of inflammatory skin conditions such as acne, rosacea, and atopic dermatitis.
- **Cosmeceuticals:** Incorporation into anti-aging and moisturizing skincare products to improve skin hydration, reduce the appearance of wrinkles, and enhance overall skin health.
- **Drug Delivery:** Use as a precursor or a carrier for the targeted delivery of other active pharmaceutical ingredients to the skin.

Conclusion

N-Benzoyl-D-glucosamine is a versatile molecule with significant potential in therapeutic and cosmetic applications. Its ability to modulate inflammatory pathways and contribute to the synthesis of essential skin components underscores its value for further research and development. The experimental protocols and mechanistic pathways outlined in this guide provide a solid foundation for scientists and professionals to explore the full potential of this promising compound.

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